

4'-Thioinosine: Technical Sourcing & Application Guide

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Compound of Interest

Compound Name: 4'-Thioinosine

Cat. No.: B14045832

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Executive Summary & Structural Definition

Warning: Nomenclature Ambiguity Before engaging suppliers, researchers must distinguish between two chemically distinct "thioinosines." Commercial catalogs often conflate them.[1][2]

- Target Molecule (Sugar-Modified): **4'-Thioinosine** (Ribose ring oxygen replaced by sulfur).[1][2]
 - Application: RNA therapeutics (siRNA, aptamers), X-ray crystallography phasing, nuclease resistance.[1][2]
 - Conformation: Favors C3'-endo (N-type) sugar pucker, mimicking RNA structure despite being a DNA/RNA hybrid scaffold.[1][2]
- Common Imposter (Base-Modified): 6-Thioinosine (or S-(4-Nitrobenzyl)-6-thioinosine / NBMPR).[1][2][3][4]
 - Application: Nucleoside transport inhibition, chemotherapy.[1][2]
 - Status: Widely available (Sigma, Cayman), but useless for sugar-backbone modification.[1][2]

The Commercial Reality: Unlike 4'-Thio-Uridine (4'-S-U) or 4'-Thio-Thymidine, **4'-Thioinosine** is rarely available as a catalog stock item. Its acquisition requires a "Make vs. Buy" decision

between custom synthesis outsourcing or enzymatic conversion from commercially available 4'-thio-pyrimidines.[1][2]

Commercial Supply Landscape

Due to the complexity of the 4'-thioribose synthesis, few vendors stock the finished inosine nucleoside.[1][2] Sourcing is categorized by Custom Synthesis (High Purity/Scale) and Precursor Sourcing (for internal synthesis).[1][2]

A. Custom Synthesis Partners (Preferred for >100mg)

These vendors have verified capabilities in 4'-thionucleoside chemistry.[1][2] You must request a quote for "4'-Thioinosine (Sugar-modified)" specifically.[1][2]

Supplier	Specialization	Role in Workflow
Biosynth (formerly Carbosynth)	Complex Nucleosides	Primary source for custom 4'-thioribose derivatives.[1][2]
Hongene Biotech	Nucleic Acid Chemistry	Global leader in modified phosphoramidites; likely has the 4'-thio intermediate.[1][2]
Berry & Associates	DNA/RNA Reagents	Specializes in niche nucleosides; high probability of custom synthesis acceptance.
WuXi AppTec	CRO / Scale-up	Best for gram-scale GMP synthesis for drug development.[1][2]

B. Precursor Suppliers (For "DIY" Enzymatic Synthesis)

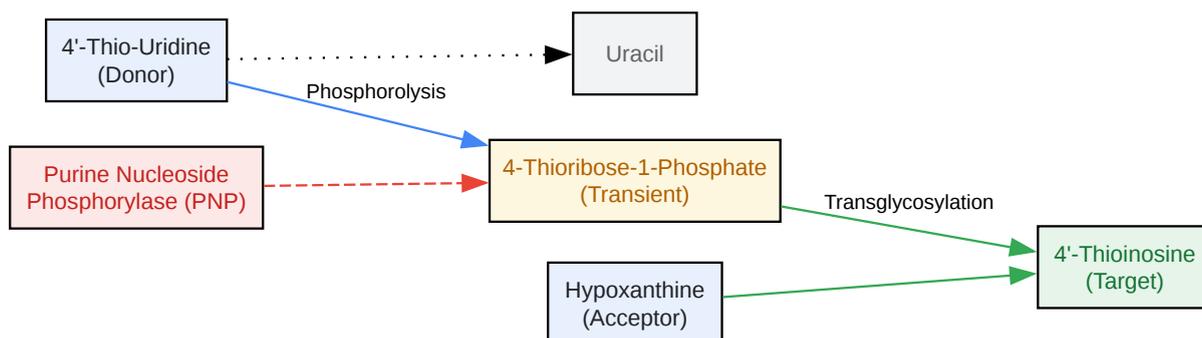
If the finished nucleoside is unavailable, you can synthesize it enzymatically (see Section 3) using 4'-Thio-Uridine as the donor.[1][2]

Precursor Molecule	Catalog Status	Supplier Examples
4'-Thio-Uridine	Available	Glen Research, Jena Bioscience, Carbosynth
Purine Nucleoside Phosphorylase (PNP)	Available	Sigma-Aldrich, NEB (Enzymes for conversion)
Hypoxanthine	Commodity	Sigma, TCI, Merck

Internal Synthesis Protocol: Enzymatic Transglycosylation

Rationale: Chemical synthesis of 4'-thio purines is low-yielding due to the difficulty of glycosylation at the N9 position with the bulky sulfur in the ring.[1][2] An enzymatic "base-swap" using 4'-Thio-Uridine (which is commercially available) and Hypoxanthine is the most efficient route for research-grade material.[1][2]

Workflow Visualization



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Figure 1: Biocatalytic conversion of 4'-Thio-Uridine to **4'-Thioinosine** via PNPase.

Step-by-Step Protocol

Reagents:

- 4'-Thio-Uridine (10 mM)[1][2]
- Hypoxanthine (50 mM, saturated)[1][2]
- Recombinant E. coli Purine Nucleoside Phosphorylase (PNP)[1][2]
- Phosphate Buffer (50 mM, pH 7.4)[1][2]
- Preparation: Dissolve 4'-Thio-Uridine in phosphate buffer. Add Hypoxanthine in excess (5 equivalents) to drive equilibrium.[1][2]
- Reaction: Add PNP (10 Units/mL). Incubate at 60°C (thermostable enzymes preferred) or 37°C for 24–48 hours.
- Monitoring: Monitor by HPLC (C18 column). **4'-Thioinosine** will elute later than Hypoxanthine but earlier than 4'-Thio-U.[1][2]
- Purification: Filter the reaction to remove unreacted Hypoxanthine precipitate. Purify via preparative HPLC using a water/acetonitrile gradient.
- Validation: Confirm identity via LC-MS (Expected Mass: $[M+H]^+ = 285.08$ Da).

Technical Specifications & Quality Control

When sourcing or synthesizing **4'-Thioinosine**, the following QC metrics are non-negotiable for downstream RNA applications.

Critical Quality Attributes (CQA) Table

Attribute	Specification	Method	Rationale
Purity	>98%	RP-HPLC (260nm)	Impurities (especially sulfur-free inosine) will skew biological data. [1][2]
Anomeric Ratio	>99% -anomer	¹ H-NMR	4'-Thio sugars are prone to isomerization; only is bioactive.[1][2]
Identity	284.29 Da (MW)	ESI-MS	Confirm sulfur incorporation (+16 Da shift vs Inosine).[1][2]
Solubility	Soluble in DMSO	Visual	4'-Thio nucleosides are more hydrophobic than oxo-counterparts. [1][2]

Structural Impact on RNA

The substitution of the 4'-oxygen with sulfur increases the atomic radius (1.85 Å vs 1.40 Å).[1][2] This forces the furanose ring into a C3'-endo (North) conformation.[1][2]

- Effect: When incorporated into oligonucleotides, **4'-Thioinosine** mimics the A-form helix of RNA, making it an excellent stabilizer for siRNA or antisense gapmers.[1][2]
- Stability: The C4'-S bond confers significant resistance to nucleases, extending half-life in serum.[1][2]

References

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